

# 1-Bromo-2-methoxyethane molecular weight and formula

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## Compound of Interest

Compound Name: **1-Bromo-2-methoxyethane**

Cat. No.: **B044670**

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## Technical Guide: 1-Bromo-2-methoxyethane

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the fundamental physicochemical properties of **1-Bromo-2-methoxyethane**, a key reagent in organic synthesis.

## Core Molecular Data

**1-Bromo-2-methoxyethane**, also known as 2-bromoethyl methyl ether, is an alkyl halide instrumental in the synthesis of more complex molecules within the pharmaceutical and agrochemical industries.<sup>[1]</sup> Its chemical structure facilitates nucleophilic substitution reactions, allowing for the introduction of various functional groups.<sup>[1]</sup>

The empirical and molecular formula for **1-Bromo-2-methoxyethane** is  $C_3H_7BrO$ .<sup>[1][2][3][4][5][6][7]</sup> Its molecular weight is approximately 138.99 g/mol .<sup>[1][2][5][6][7]</sup>

The following table summarizes the key quantitative data for **1-Bromo-2-methoxyethane**.

Property	Value	Source
Molecular Formula	C <sub>3</sub> H <sub>7</sub> BrO	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[5]</a> <a href="#">[6]</a> <a href="#">[7]</a>
Molecular Weight	138.99 g/mol	<a href="#">[2]</a> <a href="#">[5]</a> <a href="#">[6]</a> <a href="#">[7]</a>
Alternate Molecular Weight	138.992 g/mol	<a href="#">[3]</a> <a href="#">[8]</a>
Density	1.479 g/mL at 25 °C	<a href="#">[1]</a> <a href="#">[6]</a>
Boiling Point	40-41 °C at 66 mmHg	<a href="#">[2]</a> <a href="#">[6]</a>
Flash Point	83 °F (28.3 °C)	<a href="#">[6]</a> <a href="#">[8]</a>
Refractive Index	n <sub>20/D</sub> 1.447	<a href="#">[6]</a> <a href="#">[8]</a>

## Molecular Structure

The structural formula of **1-Bromo-2-methoxyethane** consists of a two-carbon ethane backbone, with a bromine atom attached to the first carbon and a methoxy group (-OCH<sub>3</sub>) attached to the second.

Figure 1. Molecular structure of **1-Bromo-2-methoxyethane**.

## Experimental Protocols

No detailed experimental protocols were found in the provided search results. However, **1-Bromo-2-methoxyethane** is noted as a starting reagent in the synthesis of 1-bromo-4-(2-methoxyethoxy)benzene and 1-bromo-4-[(2-methoxyethoxy)methyl]benzene.[\[5\]](#)[\[6\]](#)[\[8\]](#) The kinetics of its reaction with potassium iodide in acetone have also been investigated.[\[5\]](#)[\[8\]](#)

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